

Proper Disposal of AR-C133913XX: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: AR-C133913XX

Cat. No.: B611372

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount for ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **AR-C133913XX**, a metabolite of the antiplatelet drug Ticagrelor. Adherence to these guidelines is essential for minimizing risks and maintaining a safe research environment.

AR-C133913XX, also known as Ticagrelor metabolite M5, is a key compound in the study of Ticagrelor's metabolic fate.^[1] While a specific Safety Data Sheet (SDS) for **AR-C133913XX** is not readily available, the disposal procedures should be handled with the same level of caution as the parent compound, Ticagrelor. The SDS for Ticagrelor indicates that it is toxic to aquatic life with long-lasting effects.^[2] Therefore, it is crucial to prevent its release into the environment.

Key Chemical and Safety Data

While specific quantitative data for the disposal of **AR-C133913XX** is not available, the following table summarizes essential information derived from data for **AR-C133913XX** and its parent compound, Ticagrelor.

Property	Value	Source
Chemical Name	(1S,2S,3R,5S)-3-(7-Amino-5-propylsulfanyltriazolo(4,5-d)pyrimidin-3-yl)-5-(2-hydroxyethoxy)cyclopentane-1,2-diol	[1]
Molecular Formula	C ₁₄ H ₂₂ N ₆ O ₄ S	[3]
Molecular Weight	370.43 g/mol	[3]
Known Hazards	Based on Ticagrelor: Toxic to aquatic life with long-lasting effects.	[2]
Personal Protective Equipment (PPE)	Safety glasses, chemical-resistant gloves, lab coat.	[4]
Primary Disposal Route	Approved hazardous waste incineration plant.	

Step-by-Step Disposal Protocol

The following protocol outlines the recommended steps for the safe disposal of **AR-C133913XX**. This procedure is based on general best practices for laboratory chemical waste management and specific guidance for the parent compound, Ticagrelor.

1. Personal Protective Equipment (PPE): Before handling **AR-C133913XX**, ensure you are wearing appropriate PPE, including safety glasses, chemical-resistant gloves (e.g., nitrile), and a lab coat.[4]

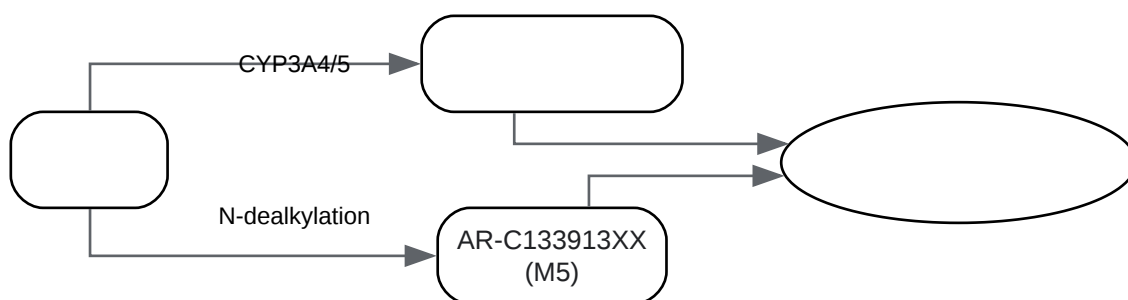
2. Waste Segregation:

- Solid Waste: Collect solid **AR-C133913XX** waste in a clearly labeled, sealed container. The container should be compatible with the chemical and prevent any leakage.
- Liquid Waste: Solutions containing **AR-C133913XX** should be collected in a designated, sealed, and leak-proof waste container. Do not mix with other incompatible waste streams.

- Contaminated Materials: Any materials contaminated with **AR-C133913XX**, such as pipette tips, gloves, and bench paper, should be disposed of as hazardous waste in a designated container.
- Labeling: All waste containers must be clearly labeled with the full chemical name "**AR-C133913XX**" and the appropriate hazard symbols.
 - Storage: Store the sealed waste containers in a designated, well-ventilated, and secure area away from incompatible materials, pending disposal.
 - Final Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor. The recommended method of disposal is incineration at an approved facility. Do not dispose of **AR-C133913XX** down the drain or in regular trash.

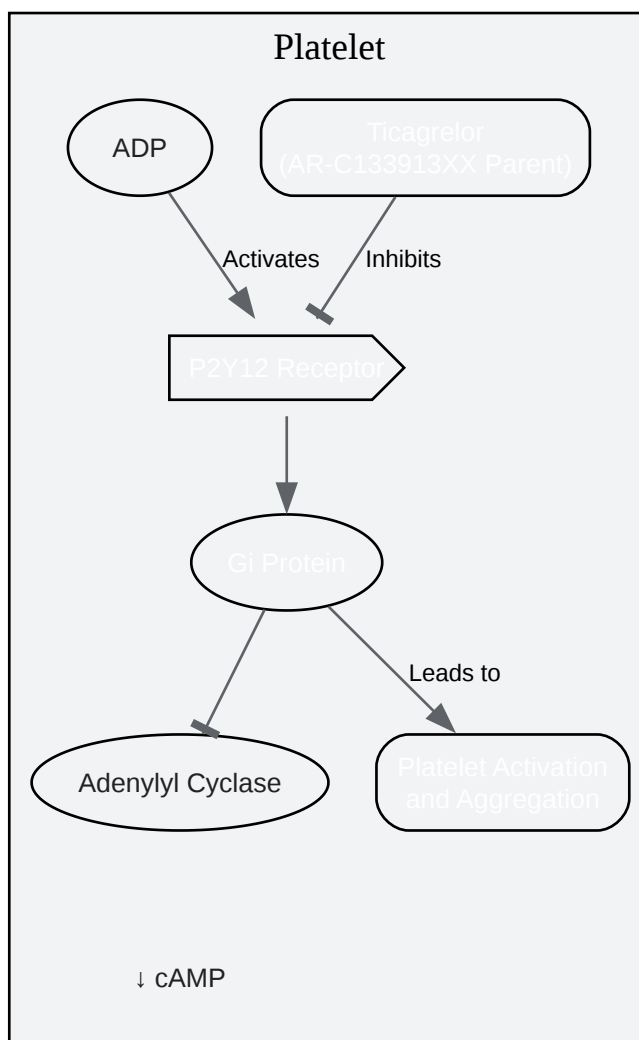
Visualizing Key Pathways

To provide a broader context for researchers working with this compound, the following diagrams illustrate the metabolic pathway of Ticagrelor and the P2Y₁₂ signaling pathway it targets.



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Caption: Metabolic pathway of Ticagrelor to its major metabolites.



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Caption: Simplified P2Y12 receptor signaling pathway inhibited by Ticagrelor.

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